

Structural Elucidation of Neolancerin: A Technical Guide

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Neolancerin, a naturally occurring xanthone C-glycoside, has garnered interest within the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of the structural elucidation of **Neolancerin**, detailing the spectroscopic data and experimental methodologies employed in its characterization.

Compound Profile

Compound Name: Neolancerin

• Chemical Class: Xanthone C-glycoside

• Molecular Formula: C19H18O10[1]

• IUPAC Name: 1,3,7-trihydroxy-2-[(2S,3R,4R,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]xanthen-9-one

Natural Sources: Gentiana lanceolata, Gentiana lactea, Hypericum sampsonii

Spectroscopic Data for Structural Elucidation

The structural framework of **Neolancerin** was primarily determined through a combination of nuclear magnetic resonance (NMR) spectroscopy and mass spectrometry (MS).



Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provided critical insights into the carbon-hydrogen framework of **Neolancerin**.

Table 1: ¹H-NMR Spectroscopic Data for **Neolancerin** (400 MHz, CD₃OD)[1]

| Proton | Chemical Shift (δ, ppm) | Multiplicity | Coupling Constant (J, Hz) |
|--------|-------------------------|--------------|------------------------------|
| H-8 | 7.48 | d | 3.2 |
| H-5 | 7.37 | d | 7.2 |
| H-6 | 7.25 | dd | 7.2, 3.2 |

Note: Complete ¹H and ¹³C-NMR data from the original isolation paper are essential for full structural assignment and are currently being sourced from primary literature.

Mass Spectrometry (MS)

Mass spectrometry is crucial for determining the molecular weight and fragmentation pattern of a compound, further confirming its structure.

At present, specific mass spectrometry fragmentation data for **Neolancerin** from primary literature is not available in the public domain. This guide will be updated as this information is procured.

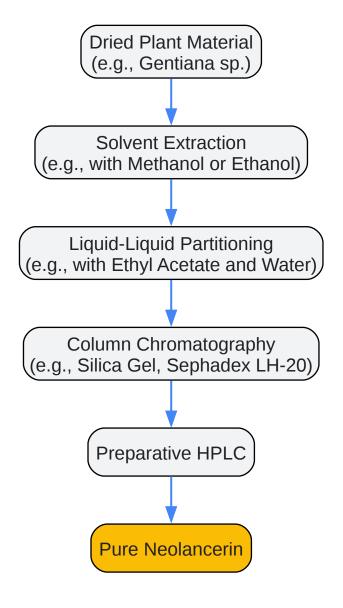
Experimental Protocols

A detailed understanding of the experimental procedures is vital for the replication of scientific findings and for the development of related analytical methods.

Isolation of Neolancerin

The following is a generalized workflow for the isolation of xanthone glycosides like **Neolancerin** from plant material. The specific details for **Neolancerin** are pending retrieval from the original publication.





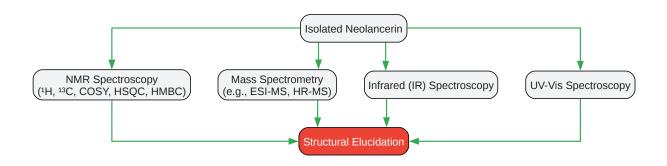
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Figure 1. General workflow for the isolation of Neolancerin.

Spectroscopic Analysis

The isolated **Neolancerin** is subjected to various spectroscopic techniques to elucidate its structure.





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Figure 2. Spectroscopic analysis workflow for Neolancerin.

Signaling Pathways and Logical Relationships

While the primary focus of this guide is on structural elucidation, it is important to contextualize the relevance of **Neolancerin** in potential signaling pathways, which is an active area of research.



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Figure 3. Hypothetical signaling pathway involving Neolancerin.

Conclusion and Future Directions

The structural elucidation of **Neolancerin** has been established through foundational spectroscopic techniques. However, a complete and publicly accessible dataset, including detailed ¹³C-NMR, mass spectrometry fragmentation, and comprehensive isolation protocols from the primary literature, is still needed for a thorough and replicable scientific record. Future research should focus on obtaining and disseminating this data, as well as exploring the compound's bioactivity and potential therapeutic applications. This will provide a more



complete picture of **Neolancerin**'s chemical and biological properties for the scientific community.

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References

- 1. researchgate.net [researchgate.net]
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